

5-Bromo-6-methyl-1H-indazole safety and handling

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Compound of Interest

Compound Name: **5-Bromo-6-methyl-1H-indazole**

Cat. No.: **B1292586**

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An In-depth Technical Guide to the Safety and Handling of **5-Bromo-6-methyl-1H-indazole**

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount to ensuring both personal safety and experimental integrity. This document provides a comprehensive technical guide on the safety, handling, and emergency procedures for **5-Bromo-6-methyl-1H-indazole** (CAS No. 885223-72-3).

Chemical Identification

Identifier	Value
Product Name	5-Bromo-6-methyl-1H-indazole
CAS Number	885223-72-3
Molecular Formula	C ₈ H ₇ BrN ₂
Molecular Weight	211.06 g/mol
Synonyms	Not Available
Intended Use	For research and development purposes only. Not for medicinal, household, or other uses. [1]

Hazard Identification and Classification

5-Bromo-6-methyl-1H-indazole is classified as a hazardous substance. The primary hazard is acute oral toxicity.[2]

GHS Classification Summary

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]	GHS07 (Exclamation Mark)	Warning[2]
Skin Irritation	Category 2	H315: Causes skin irritation[1]	GHS07 (Exclamation Mark)	Warning
Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]	GHS07 (Exclamation Mark)	Warning
Respiratory Irritation*	Category 3	H335: May cause respiratory irritation[1]	GHS07 (Exclamation Mark)	Warning

*Note: Skin, eye, and respiratory irritation classifications are based on data for the closely related isomer, 5-Bromo-7-methyl-1H-indazole, and should be considered potential hazards.[1]

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust), P264 (Wash hands and exposed skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye protection).[1][2][3]
- Response: P301+P317 (IF SWALLOWED: Get medical help), P330 (Rinse mouth).[1][2] For eye contact, P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1] For inhalation, P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing).[1][3]

- Storage: P405 (Store locked up).[1][3]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[1]

Physical and Chemical Properties

Quantitative data for **5-Bromo-6-methyl-1H-indazole** is limited. The following table includes available data for the target compound and a closely related isomer for reference.

Property	Value	Source Compound
Physical Form	Solid	5-Bromo-6-methyl-1H-indazole
Melting Point	184-185°C	5-Bromo-7-methyl-1H-indazole[1]
Boiling Point	346.2°C at 760 mmHg	5-Bromo-7-methyl-1H-indazole[1]
Density	1.654 g/cm ³	5-Bromo-7-methyl-1H-indazole[1]
Flash Point	Not applicable	5-Bromo-6-methyl-1H-indazole
Storage Class	11 - Combustible Solids	5-Bromo-6-methyl-1H-indazole

Experimental Protocols and Methodologies

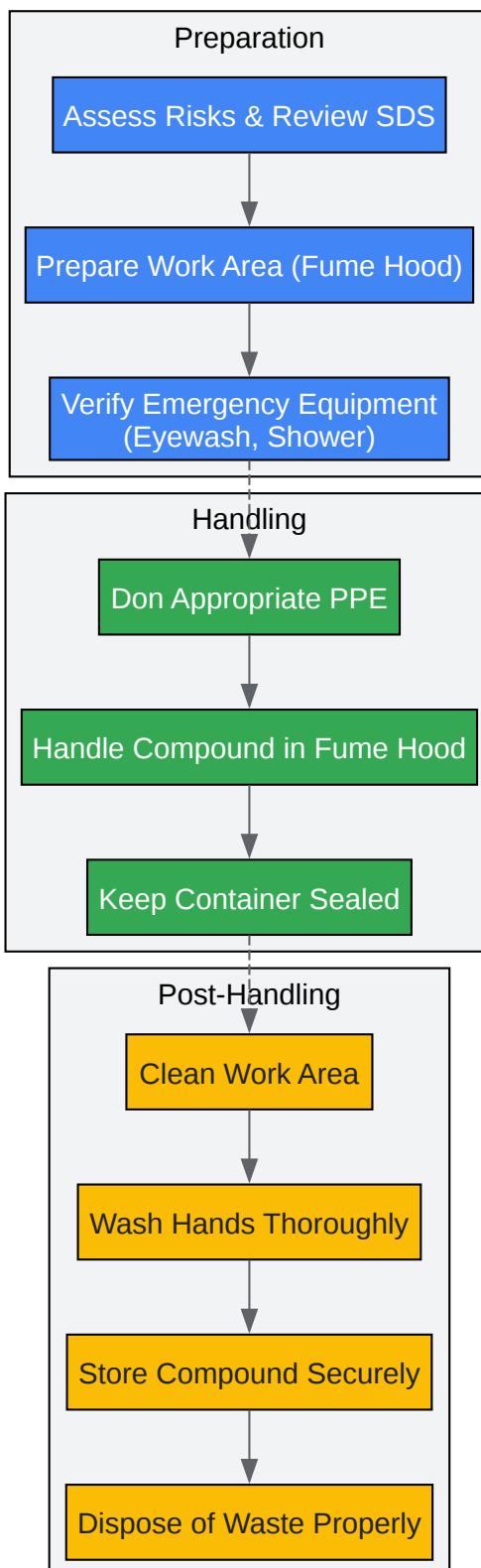
Detailed toxicological and safety-related experimental protocols for this specific compound are not publicly available. However, standard procedures for handling, spill response, and first aid are outlined below based on safety data sheet recommendations.

General Handling Protocol

This protocol outlines the standard procedure for handling **5-Bromo-6-methyl-1H-indazole** in a laboratory setting.

- Preparation: Before handling, ensure the work area is clean and uncluttered. A chemical fume hood must be used.[4] Verify that an eyewash station and safety shower are accessible.[5]

- Personal Protective Equipment (PPE): Don appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and tightly fitting safety goggles.[4] For operations that may generate dust, a NIOSH-approved respirator is recommended.[6]
- Handling: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[3] Do not eat, drink, or smoke in the handling area.[2] Keep the container tightly sealed when not in use.[3]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[3] Launder contaminated clothing separately before reuse.[3]
- Storage: Store in a cool, dry, well-ventilated area in the original, tightly sealed container.[3] Store locked up and away from incompatible materials such as strong oxidizing agents.[1][5]

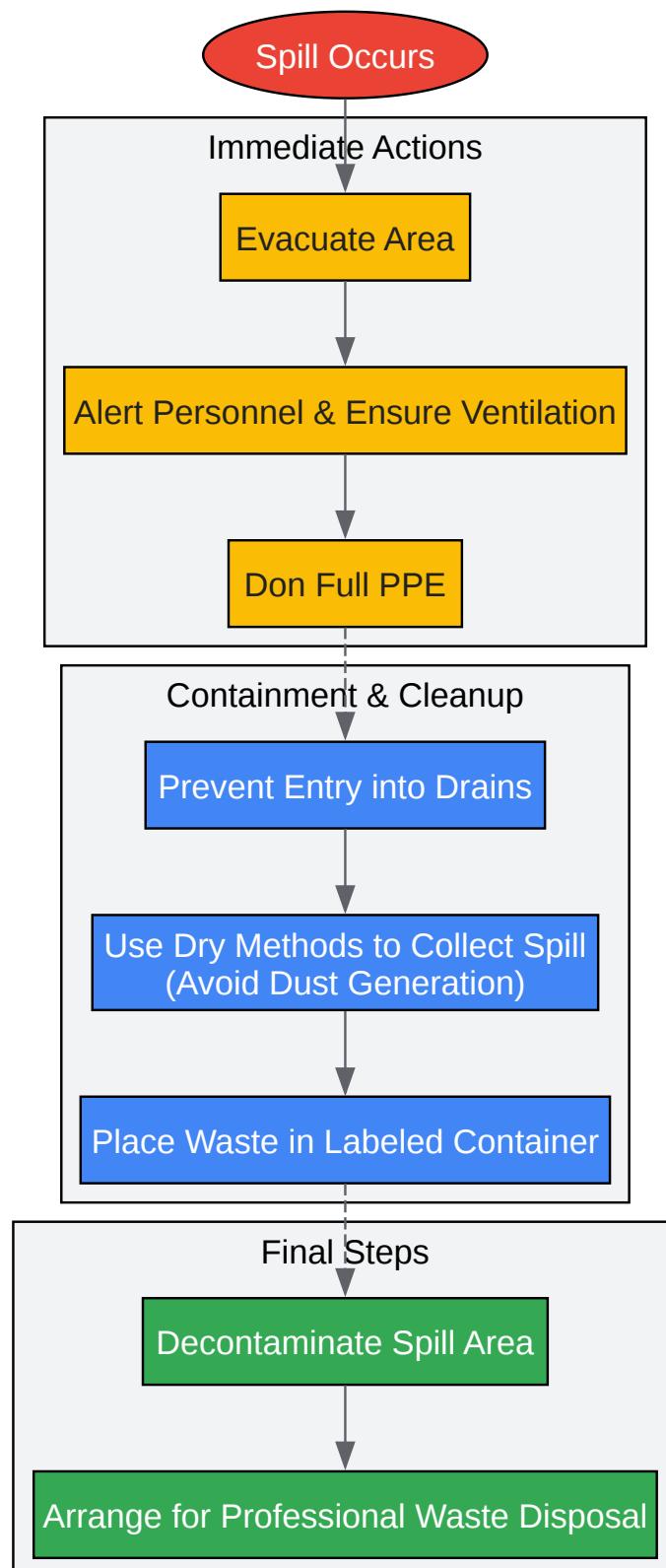


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Caption: Standard workflow for safely handling **5-Bromo-6-methyl-1H-indazole**.

Accidental Release (Spill) Protocol

- Evacuation and Ventilation: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation. Remove all sources of ignition.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[7]
- Cleanup (Dry Spill): Use dry clean-up procedures and avoid generating dust.[3] Carefully sweep or vacuum the material. Place the collected material into a clean, dry, sealable, and appropriately labeled container for disposal.[3]
- Decontamination: Wash the spill area thoroughly with soap and water.[3]
- Waste Disposal: Dispose of the contaminated material and absorbents as hazardous waste through a licensed professional waste disposal service.[4]



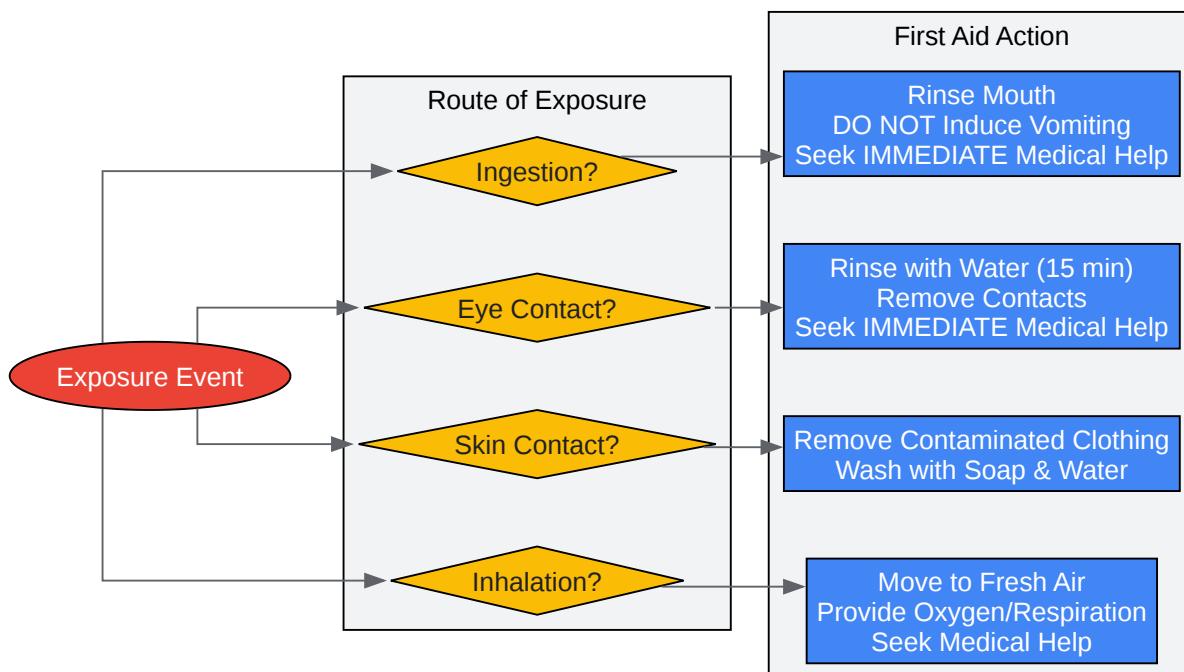
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Caption: Emergency response workflow for a spill of **5-Bromo-6-methyl-1H-indazole**.

First Aid Measures

Immediate medical attention is required in case of significant exposure.

- If Inhaled: Move the victim to fresh air.[1] If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Consult a doctor immediately.[1]
- In Case of Skin Contact: Immediately take off contaminated clothing.[1] Wash the affected area with soap and plenty of water.[1] If skin irritation occurs, seek medical advice.[5]
- In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart.[1][5] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[6]
- If Swallowed: Rinse mouth with water.[2] Do NOT induce vomiting.[6] Never give anything by mouth to an unconscious person.[7] Call a doctor or Poison Control Center immediately.[8]



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Caption: Decision-making guide for first aid measures.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1][7]
- Specific Hazards: The compound is not considered a significant fire risk; however, containers may burn.[3] Thermal decomposition can lead to the release of irritating gases and hazardous combustion products, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide.[5]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[1]

Stability and Reactivity

- Reactivity: No data available on specific reactivity.
- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Conditions to Avoid: Excess heat, dust formation, and exposure to moisture.[5]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and amines.[5]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[5]

Toxicological and Ecological Information

- Toxicological Information: The primary known toxicological effect is that it is harmful if swallowed (Acute Toxicity, Oral, Category 4).[2] Other toxicological properties have not been fully investigated.[5] Data for skin, eye, and respiratory irritation is inferred from similar compounds.[1] No quantitative toxicity data (e.g., LD₅₀) is available in the searched documents.

- Ecological Information: No data is available regarding the ecological effects of this compound.[8] It should not be released into the environment, and spillage into drains or waterways should be prevented.[3][6]

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